

Lipidomics Approach to Track 15(Z)-Nervonyl Acetate Metabolism

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Compound of Interest

Compound Name: 15(Z)-Nervonyl acetate

Cat. No.: B15552209

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

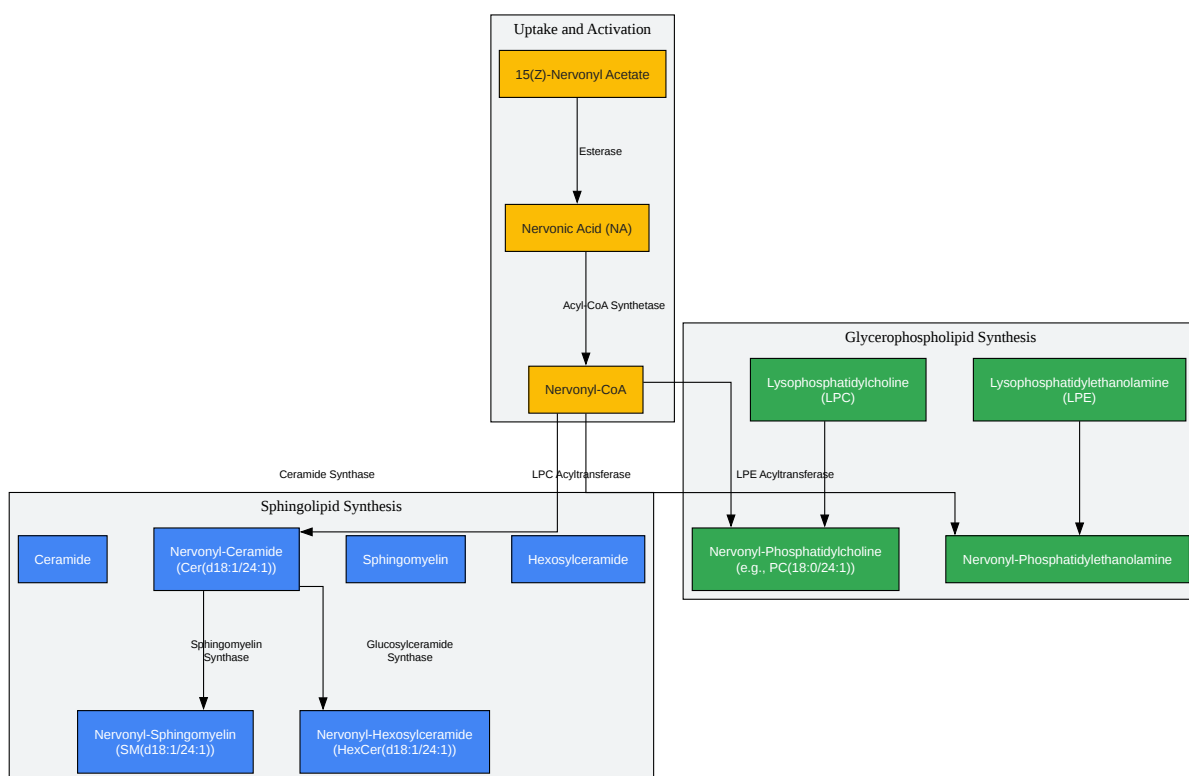
Nervonic acid (NA, 24:1n-9) is a very long-chain monounsaturated fatty acid that is highly enriched in the nervous system, particularly as a key component of sphingolipids in the myelin sheath.[1][2] Its deficiency has been linked to demyelinating disorders, making the metabolic fate of nervonic acid and its derivatives a critical area of research for potential therapeutic interventions. **15(Z)-Nervonyl acetate**, an esterified form of nervonic acid, is a compound of interest for supplementation studies due to its potential for improved stability and bioavailability. Upon administration, it is anticipated that esterases in the plasma and tissues rapidly hydrolyze the acetate group, releasing nervonic acid into circulation for subsequent metabolic incorporation.

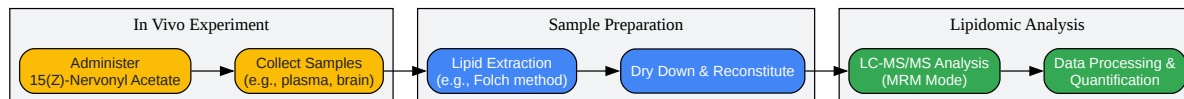
This document provides a detailed guide for utilizing a lipidomics-based approach to track the metabolism of **15(Z)-Nervonyl acetate**. It outlines the metabolic pathways, experimental protocols for sample analysis, and data interpretation to provide a comprehensive framework for researchers in neuroscience and drug development.

Metabolic Pathway of Nervonic Acid

Following the hydrolysis of **15(Z)-Nervonyl acetate**, the liberated nervonic acid is activated to Nervonyl-CoA. This activated form can then be incorporated into various complex lipid species,

primarily sphingolipids and glycerophospholipids, through a series of enzymatic reactions. The major metabolic fates of nervonic acid are depicted in the signaling pathway diagram below.





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References

- 1. Nervonic acid limits weight gain in a mouse model of diet-induced obesity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. lipidmaps.org [lipidmaps.org]
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